

Introduction: The Critical Role of Solubility Data for a Key Internal Standard

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Compound of Interest

Compound Name: *Diphenyl Phosphate-d10*

CAS No.: 1477494-97-5

Cat. No.: B590401

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Diphenyl Phosphate-d10 (CAS: 1477494-97-5) is the deuterated form of Diphenyl Phosphate (DPHP), a primary metabolite of several widely used organophosphate flame retardants and plasticizers, such as triphenyl phosphate (TPP).[1] Its application as an internal standard in mass spectrometry-based analytical methods is indispensable for the accurate quantification of DPHP in environmental and biological matrices. The precision of these analytical methods—from preparing stock solutions and calibration curves to sample extraction and recovery—is fundamentally reliant on a thorough understanding of the analyte's solubility in various organic solvents.

Despite its importance, a comprehensive, publicly available dataset on the solubility of **Diphenyl Phosphate-d10** in common organic solvents is notably absent from the scientific literature. This guide, therefore, shifts from presenting established data to providing a definitive, field-proven methodology for its experimental determination. By synthesizing foundational chemical principles with a robust, self-validating experimental protocol, this document empowers researchers to generate reliable, high-quality solubility data, ensuring the integrity of their analytical workflows.

Physicochemical Properties and Foundational Principles

Understanding the structural and chemical nature of **Diphenyl Phosphate-d10** is the first step in predicting its solubility behavior. Isotopic labeling with deuterium does not significantly alter

the fundamental physicochemical properties that govern solubility, such as polarity and hydrogen bonding capability, when compared to the parent compound.[2] Therefore, the known properties of unlabeled Diphenyl Phosphate provide a reliable starting point for our analysis.[3]

Table 1: Physicochemical Properties of **Diphenyl Phosphate-d10** and its Unlabeled Analogue

| Property | Diphenyl Phosphate-d10 | Diphenyl Phosphate (Unlabeled) |
|-------------------|---|---|
| CAS Number | 1477494-97-5[4] | 838-85-7[3] |
| Molecular Formula | C ₁₂ HD ₁₀ O ₄ P | C ₁₂ H ₁₁ O ₄ P[3] |
| Molecular Weight | 260.25 g/mol | 250.19 g/mol [3] |
| Appearance | Crystalline Solid / Powder | White Crystalline Powder[5] |
| Melting Point | Not Reported | 62-66 °C[3] |

The Principle of "Like Dissolves Like"

The solubility of a solid in a liquid solvent is governed by the intermolecular forces between the solute and solvent molecules. The adage "like dissolves like" serves as a guiding principle: polar solutes tend to dissolve in polar solvents, while non-polar solutes dissolve in non-polar solvents.[6] Diphenyl Phosphate possesses a highly polar phosphate group capable of acting as a hydrogen bond acceptor, but this is flanked by two non-polar, hydrophobic phenyl rings. This amphipathic nature suggests that its solubility will be highest in solvents that can effectively interact with both the polar and non-polar regions of the molecule.

Predicted Solubility Profile

Based on its structure and available qualitative data for the unlabeled analogue, we can predict a general solubility profile:

- **High Solubility Expected:** In polar aprotic solvents like Dimethyl Sulfoxide (DMSO) and Dimethylformamide (DMF), and in chlorinated solvents like Dichloromethane and Chloroform. These solvents can effectively solvate the polar phosphate head without being disrupted by hydrogen bonding from the solute. Unlabeled DPHP is reported to be soluble in

Chloroform.[7] A commercial standard of **Diphenyl Phosphate-d10** is available in Acetonitrile (100 µg/mL), confirming its solubility in this common polar aprotic solvent.[8]

- Moderate to Good Solubility Expected: In polar protic solvents such as Methanol and Ethanol. These alcohols can hydrogen-bond with the phosphate group, aiding dissolution. Unlabeled DPHP is reported as "easily soluble in alcohol" and "slightly soluble in Methanol". [5][7]
- Moderate Solubility Expected: In moderately polar solvents like Ethyl Acetate and Acetone, and aromatic solvents like Benzene and Toluene. Unlabeled DPHP is known to be soluble in Benzene.[9]
- Low to Negligible Solubility Expected: In non-polar aliphatic solvents like Hexane and Heptane, which lack the ability to interact favorably with the polar phosphate group.
- Insoluble in Water: The dominance of the two hydrophobic phenyl rings makes the molecule insoluble in water.[5]

A Validated Protocol for Experimental Solubility Determination

The following protocol describes the Isothermal Shake-Flask Method, a gold-standard technique for determining the equilibrium solubility of a compound.[10] The methodology is designed to be self-validating by ensuring that a true equilibrium is reached and that the analytical quantification is accurate.

Causality in Experimental Design

The core principle of this protocol is to create a saturated solution where the rate of dissolution equals the rate of precipitation, achieving a stable thermodynamic equilibrium.[10] Temperature is precisely controlled because solubility is highly temperature-dependent. Using a high-purity analytical standard is critical to avoid erroneous results from impurities. Quantification via a calibrated HPLC-UV or LC-MS/MS system ensures accurate measurement of the dissolved analyte concentration.[11]

Materials and Equipment

- Solute: **Diphenyl Phosphate-d10** (high purity, >95%)[2]
- Solvents: HPLC-grade or equivalent purity (e.g., Methanol, Acetonitrile, Dichloromethane, Ethyl Acetate, Toluene, Hexane).
- Equipment:
 - Analytical balance (readable to 0.01 mg)
 - Scintillation vials or glass test tubes with screw caps
 - Thermostatic orbital shaker or water bath
 - Calibrated positive displacement pipettes
 - Syringe filters (0.22 μm , PTFE or other solvent-compatible material)
 - Volumetric flasks and autosampler vials
 - High-Performance Liquid Chromatography (HPLC) system with UV detector or a Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS) system.

Step-by-Step Experimental Workflow

- Preparation: Add an excess amount of **Diphenyl Phosphate-d10** to a series of vials. The key is to ensure a visible amount of undissolved solid remains at the end of the experiment, confirming saturation. A starting point is ~10-20 mg of solute.
- Solvent Addition: Accurately dispense a known volume (e.g., 2.0 mL) of the desired organic solvent into each vial.
- Equilibration: Tightly cap the vials and place them in a thermostatic shaker set to a constant temperature (e.g., 25 °C). Agitate the vials for a sufficient period to reach equilibrium. A minimum of 24 hours is recommended, with 48-72 hours being ideal to ensure equilibrium is fully established.[10]
- Phase Separation: After equilibration, allow the vials to stand undisturbed at the same constant temperature for at least 2 hours to allow the excess solid to settle. This step is

critical to avoid aspirating solid particles during sampling.

- **Sampling and Dilution:** Carefully withdraw an aliquot of the supernatant using a pipette. Immediately filter the aliquot through a 0.22 µm syringe filter into a pre-weighed vial to remove any suspended microparticles. This filtered solution represents the saturated solution. A subsequent, precise serial dilution may be necessary to bring the concentration within the calibrated range of the analytical instrument.
- **Quantification:** Analyze the final diluted sample using a pre-validated HPLC-UV or LC-MS/MS method. The concentration is determined by comparing the instrument response to a multi-point calibration curve prepared from a known stock solution of **Diphenyl Phosphate-d10**.
- **Data Calculation:** Calculate the solubility (S) in mg/mL using the following formula:

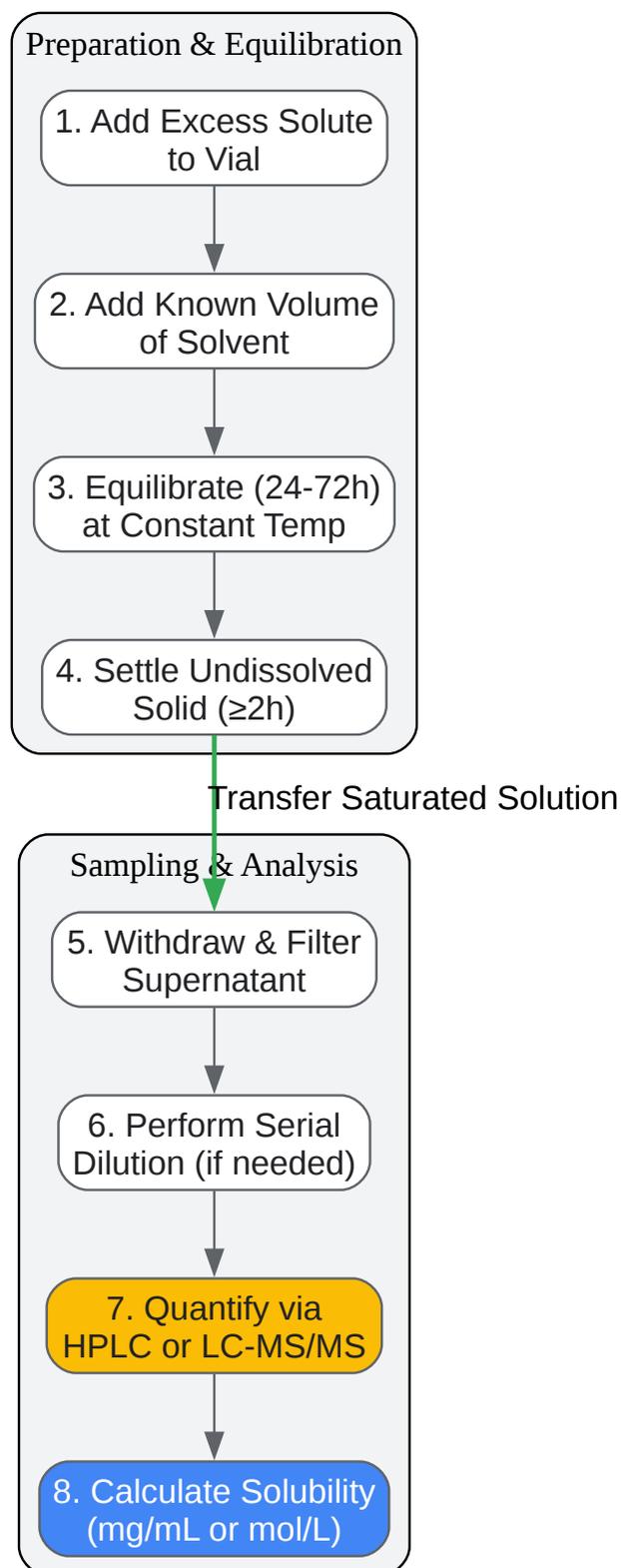
$$S \text{ (mg/mL)} = C * DF$$

Where:

- C is the concentration measured by the instrument (mg/mL).
- DF is the dilution factor.

Workflow Visualization

The following diagram illustrates the logical flow of the experimental protocol for determining solubility.



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Caption: Experimental workflow for determining the equilibrium solubility of **Diphenyl Phosphate-d10**.

Data Presentation

As comprehensive data is not currently published, the following table serves as a template for researchers to record and report their experimentally determined solubility values for **Diphenyl Phosphate-d10** at a specified temperature.

Table 2: Experimentally Determined Solubility of **Diphenyl Phosphate-d10** at 25 °C (Template)

| Organic Solvent | Solvent Class | Polarity Index ¹ | Solubility (mg/mL) | Solubility (mol/L) |
|---------------------------|---------------|-----------------------------|--------------------|--------------------|
| Methanol | Polar Protic | 5.1 | Record Value | Calculate Value |
| Ethanol | Polar Protic | - | Record Value | Calculate Value |
| Acetonitrile | Polar Aprotic | 5.8 | Record Value | Calculate Value |
| Acetone | Polar Aprotic | 5.1 | Record Value | Calculate Value |
| Dimethyl Sulfoxide (DMSO) | Polar Aprotic | 7.2 | Record Value | Calculate Value |
| Dichloromethane | Chlorinated | 3.1 | Record Value | Calculate Value |
| Ethyl Acetate | Ester | 4.4 | Record Value | Calculate Value |
| Toluene | Aromatic | 2.4 | Record Value | Calculate Value |
| Hexane | Non-polar | 0.1 | Record Value | Calculate Value |

¹Polarity Index values are relative and serve as a general guide.

[12]

Conclusion

The accurate determination of **Diphenyl Phosphate-d10** solubility is not a trivial academic exercise; it is a prerequisite for the development of robust and reliable analytical methods in environmental science, toxicology, and drug metabolism. This guide provides the theoretical framework and a detailed, actionable protocol to empower researchers to generate this critical data. By adhering to the principles of thermodynamic equilibrium and employing precise analytical quantification, the scientific community can collectively build the foundational knowledge base required for the confident use of this essential internal standard.

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